

Proper Disposal of 2-(Octyloxy)ethanol in a Laboratory Setting

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Compound of Interest

Compound Name: 2-(Octyloxy)ethanol

Cat. No.: B167883

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For Immediate Reference: Do Not Dispose of **2-(Octyloxy)ethanol** Down the Drain or in General Waste. This chemical must be treated as hazardous waste and disposed of through a certified hazardous waste management service. Adherence to proper disposal protocols is crucial for laboratory safety and environmental protection.

This guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **2-(Octyloxy)ethanol**, tailored for researchers, scientists, and drug development professionals. Following these protocols will ensure compliance with safety regulations and minimize risks within your laboratory.

Chemical and Safety Data

Proper handling and disposal begin with a clear understanding of the substance's properties and associated hazards. The following table summarizes key quantitative data for **2-(Octyloxy)ethanol**.

Property	Value	Citation
Molecular Formula	C10H22O2	[1]
Molecular Weight	174.28 g/mol	[1]
GHS Hazard Classifications	Combustible liquid, Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, Toxic if inhaled.	[2]
UN Number (for transport)	2922 (Corrosive liquid, toxic, n.o.s.)	[3] [4]
Biodegradability	Readily biodegradable (96.8% in 28 days)	[3] [4]
Toxicity to Fish (LC50)	140 mg/l (Pimephales promelas, 96h)	[3]
Toxicity to Daphnia (EC50)	145 mg/l (Daphnia magna, 48h)	[3]

Experimental Protocols: Disposal Procedures

The disposal of **2-(Octyloxy)ethanol** must be managed as a hazardous waste stream. The following protocols outline the necessary steps for its collection, storage, and disposal from a laboratory setting.

Materials Required

- Appropriate Personal Protective Equipment (PPE):
 - Safety goggles or face shield
 - Chemical-resistant gloves (e.g., nitrile)
 - Lab coat
- Designated hazardous waste container (glass or high-density polyethylene), clearly labeled.

- Secondary containment bin.
- Hazardous waste labels (provided by your institution's Environmental Health & Safety department).

Step-by-Step Disposal Protocol

- Designate a Waste Container:
 - Select a clean, compatible, and leak-proof container for the collection of **2-(Octyloxy)ethanol** waste. Glass bottles are often suitable.
 - The container must have a tight-fitting screw cap to prevent the release of vapors.[\[2\]](#)[\[3\]](#)
 - Ensure the container is properly labeled as "Hazardous Waste" and includes the full chemical name: "Waste **2-(Octyloxy)ethanol**".
- Segregate Waste Streams:
 - Do not mix **2-(Octyloxy)ethanol** waste with other incompatible waste streams. For example, avoid mixing with strong oxidizers.
 - Collect aqueous waste, halogenated solvents, and non-halogenated solvents in separate containers.
- Accumulate Waste Safely:
 - Always wear appropriate PPE when handling the chemical and its waste.
 - Perform all transfers of **2-(Octyloxy)ethanol** waste inside a chemical fume hood to minimize inhalation exposure.
 - Keep the waste container closed at all times, except when adding waste.[\[2\]](#)
- Labeling and Storage:
 - Attach a completed hazardous waste label to the container. This label should include:
 - The words "Hazardous Waste"

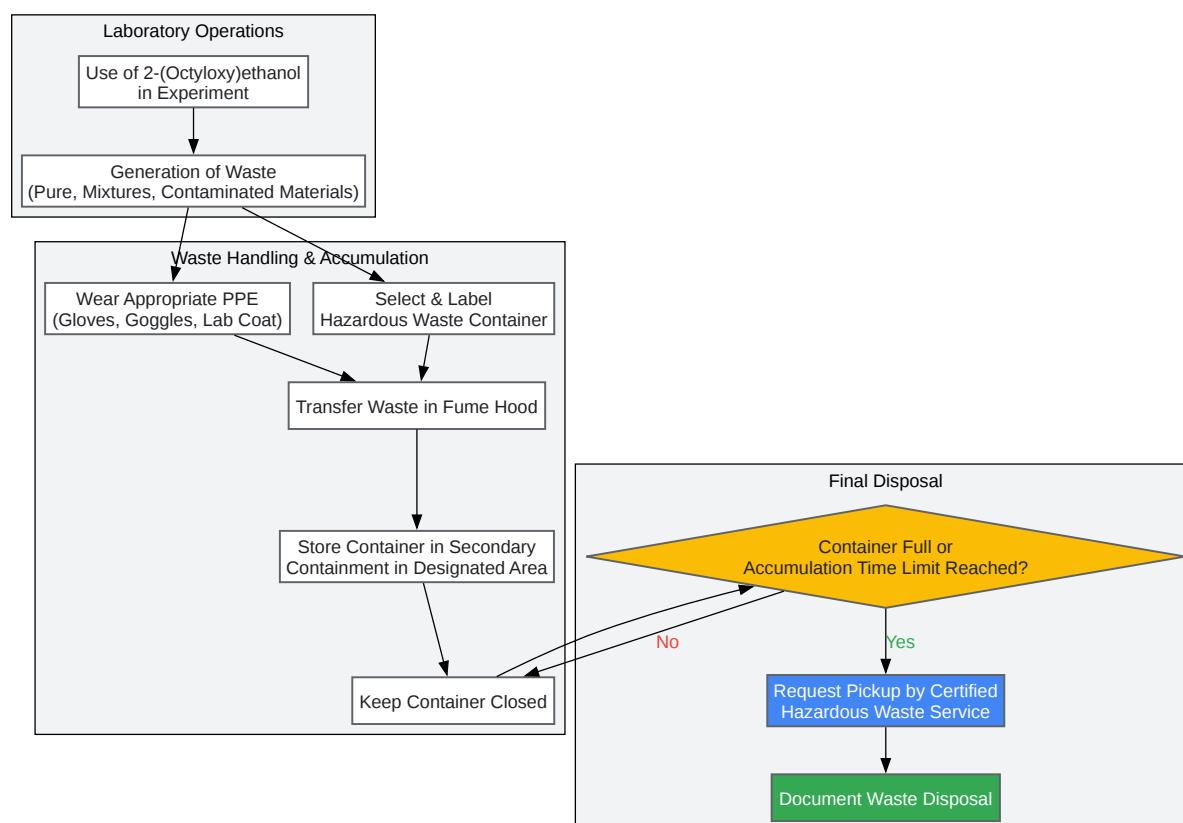
- The full chemical name and concentration
- The date accumulation started
- The specific hazards (e.g., "Combustible," "Toxic")
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 - Place the container in a secondary containment bin to catch any potential leaks.[\[2\]](#)
 - Store in a well-ventilated area, away from heat, sparks, and open flames.[\[2\]\[3\]\[5\]](#)
- Arrange for Disposal:
 - Once the waste container is full, or before the established time limit for accumulation is reached (typically 6-12 months), arrange for a pickup from your institution's certified hazardous waste disposal service.[\[3\]\[6\]](#)
 - Follow your institution's specific procedures for requesting a waste pickup.

Spill and Emergency Procedures

- Small Spills: In the event of a small spill, absorb the material with a non-combustible absorbent material like vermiculite, sand, or earth.[\[7\]](#) Collect the contaminated material and place it in the designated hazardous waste container.[\[5\]\[6\]](#)
- Large Spills: For larger spills, evacuate the area and contact your institution's emergency response team or Environmental Health & Safety department immediately.[\[2\]\[5\]](#)
- Do not attempt to clean up large spills without proper training and equipment.
- Do not flush spilled material into the sewer system.[\[2\]\[3\]\[5\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-(Octyloxy)ethanol**.

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Phone: (601) 213-4426
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